

# An In-depth Technical Guide on L-leucyl-L-isoleucine

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## Compound of Interest

Compound Name: *H-Leu-ile-OH*

Cat. No.: *B151301*

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This guide provides essential molecular information for L-leucyl-L-isoleucine, a dipeptide composed of the essential amino acids L-leucine and L-isoleucine. The data presented is intended for researchers, scientists, and professionals in drug development who require precise molecular specifications.

## Quantitative Data Summary

The fundamental molecular properties of L-leucyl-L-isoleucine are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>24</sub> N <sub>2</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	244.33 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Monoisotopic Mass	244.17869263 Da <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

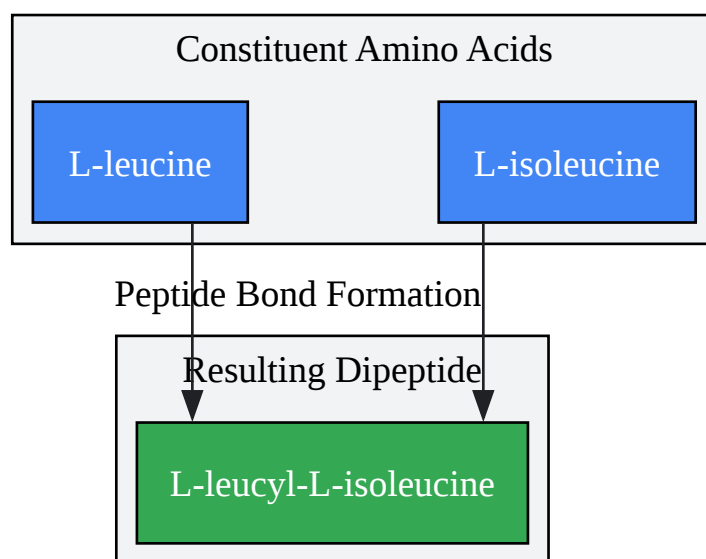
Detailed experimental methodologies for determining the molecular weight and formula of peptides like L-leucyl-L-isoleucine typically involve mass spectrometry.

Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A solution of L-leucyl-L-isoleucine is prepared in a suitable solvent, such as a mixture of water and acetonitrile with a small amount of formic acid to facilitate ionization.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique, most commonly Electrospray Ionization (ESI). ESI is preferred as it minimizes fragmentation of the molecule, allowing for the detection of the intact molecular ion.
- **Mass Analysis:** The ionized molecules are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer. These instruments are capable of measuring the mass-to-charge ratio ( $m/z$ ) of ions with very high accuracy.
- **Data Acquisition:** The mass spectrum is acquired, showing a peak corresponding to the protonated molecule  $[M+H]^+$ . The high resolution allows for the determination of the accurate mass of this ion.
- **Formula Determination:** The precise monoisotopic mass obtained from the HRMS measurement is used to calculate the most probable elemental composition. Software tools are employed to match the experimental mass to theoretical masses of possible chemical formulas, and based on the known composition (amino acids), the molecular formula  $C_{12}H_{24}N_2O_3$  is confirmed.
- **Molecular Weight Calculation:** The molecular weight (average mass) is calculated based on the confirmed molecular formula using the standard atomic weights of the constituent elements.

## Visualization of Molecular Composition

The logical relationship illustrating the formation of the L-leucyl-L-isoleucine dipeptide from its constituent amino acids is depicted in the following diagram.



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Figure 1. Formation of L-leucyl-L-isoleucine.

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## References

- 1. Page loading... [guidechem.com]
- 2. Leucyl-Isoleucine | C<sub>12</sub>H<sub>24</sub>N<sub>2</sub>O<sub>3</sub> | CID 435718 - PubChem [pubchem.ncbi.nlm.nih.gov]
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